

Schisandrin C: A Technical Guide to Its Natural Sources, Abundance, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Schisandrin C

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Introduction

Schisandrin C is a bioactive dibenzocyclooctadiene lignan isolated from plants of the Schisandra genus.[1][2] Lignans from this genus, particularly from the well-known medicinal plant Schisandra chinensis, have a long history of use in traditional medicine.[3][4] Modern pharmacological research has identified **Schisandrin C** as a compound with diverse biological activities, including anti-inflammatory, antioxidant, and anticancer effects, making it a subject of significant interest for therapeutic development.[1][5] This document provides a comprehensive technical overview of the natural sources of **Schisandrin C**, its relative abundance, and the key experimental methodologies for its extraction, isolation, and quantification.

Natural Sources of Schisandrin C

The primary natural source of **Schisandrin C** is the plant Schisandra chinensis (Turcz.) Baill., a fruit-bearing vine native to Northern China, Korea, and the Russian Far East.[1][4] It is often referred to as "Wu-Wei-Zi" (five-flavor fruit) in traditional Chinese medicine.[3] While the fruits and seeds are the most concentrated sources, **Schisandrin C** is distributed throughout the plant.[6][7] Another species, Schisandra sphenanthera, also contains a variety of lignans, and its chemical profile is often compared with that of S. chinensis.[5][8]

A recent study employing UPLC-QTOF-MS confirmed the presence of **Schisandrin C** in the leaves, fruit, seeds, and roots of S. chinensis, highlighting that various parts of the plant can

serve as a source for this compound.[9]

Abundance of Schisandrin C

The concentration of lignans in *Schisandra chinensis* varies based on the specific plant part, geographical origin, cultivation conditions, and harvesting time. While **Schisandrin C** is a key bioactive component, it is often not the most abundant lignan.[7] Studies frequently report that other lignans, such as Schisandrin, Schisandrol A, or Schisandrin B, are present in higher concentrations.[5][6][10] However, **Schisandrin C**, along with Schisandrol A, Schisandrol B, and Schisandrin B, has been proposed as a chemical marker for evaluating the quality of high-grade *S. chinensis*. [5]

The following table summarizes the distribution and relative abundance of **Schisandrin C** and other major lignans in different parts of *Schisandra chinensis*.

Plant Part	Major Lignans Present	Quantitative Data for Schisandrin C	Reference
Fruit (Fructus)	Schisandrin, Schisandrin B, Schisandrin C, Gomisin A, Schisantherin A, Deoxyschisandrin	Detected as a key component. Absolute content varies; often less abundant than Schisandrin or Schisandrin B.	[5][6][7]
Seed (Semen)	Schisandrin, Schisandrin B, Schisandrin C, Gomisin A	Lignans can constitute up to 5% of the seed's dry weight. The total lignan content in seeds is higher than in pulp, leaves, or stems.	[5][7]
Stem (Caulis)	Schisandrin C and other lignans	Lower total lignan content compared to fruits and seeds.	[5][9]
Leaf (Folium)	Schisandrin C and other lignans	Lower total lignan content compared to fruits and seeds.	[5][9]
Root (Radix)	Schisandrin C and other lignans	Detected, but typically in lower concentrations than the fruit.	[9]

Methodologies for Extraction, Isolation, and Quantification

A multi-step workflow is required to obtain and analyze pure **Schisandrin C** from its natural plant source. This process involves an initial extraction from the raw plant material, followed by purification and isolation of the target compound, and concluding with analytical quantification.

Figure 1. General Experimental Workflow for Schisandrin C

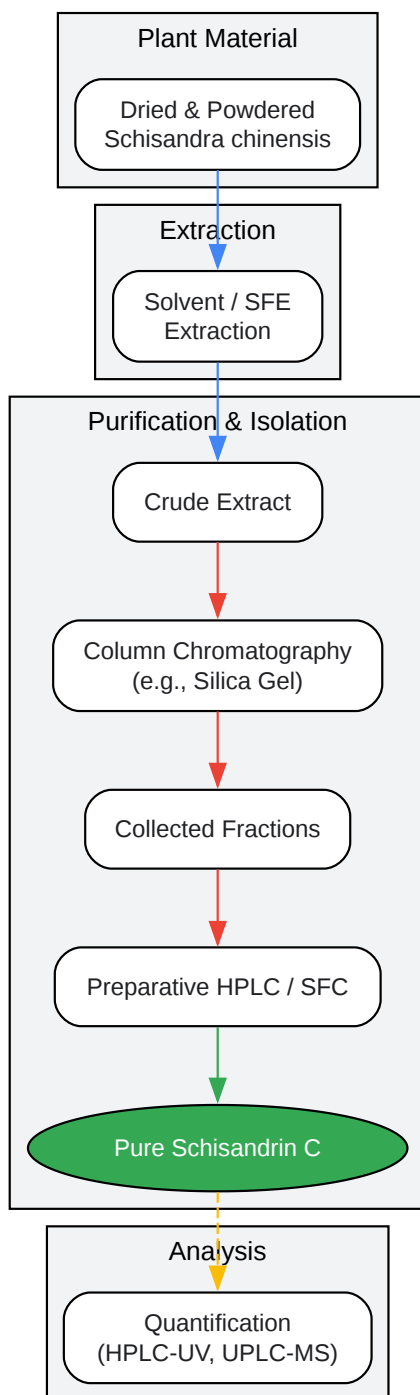
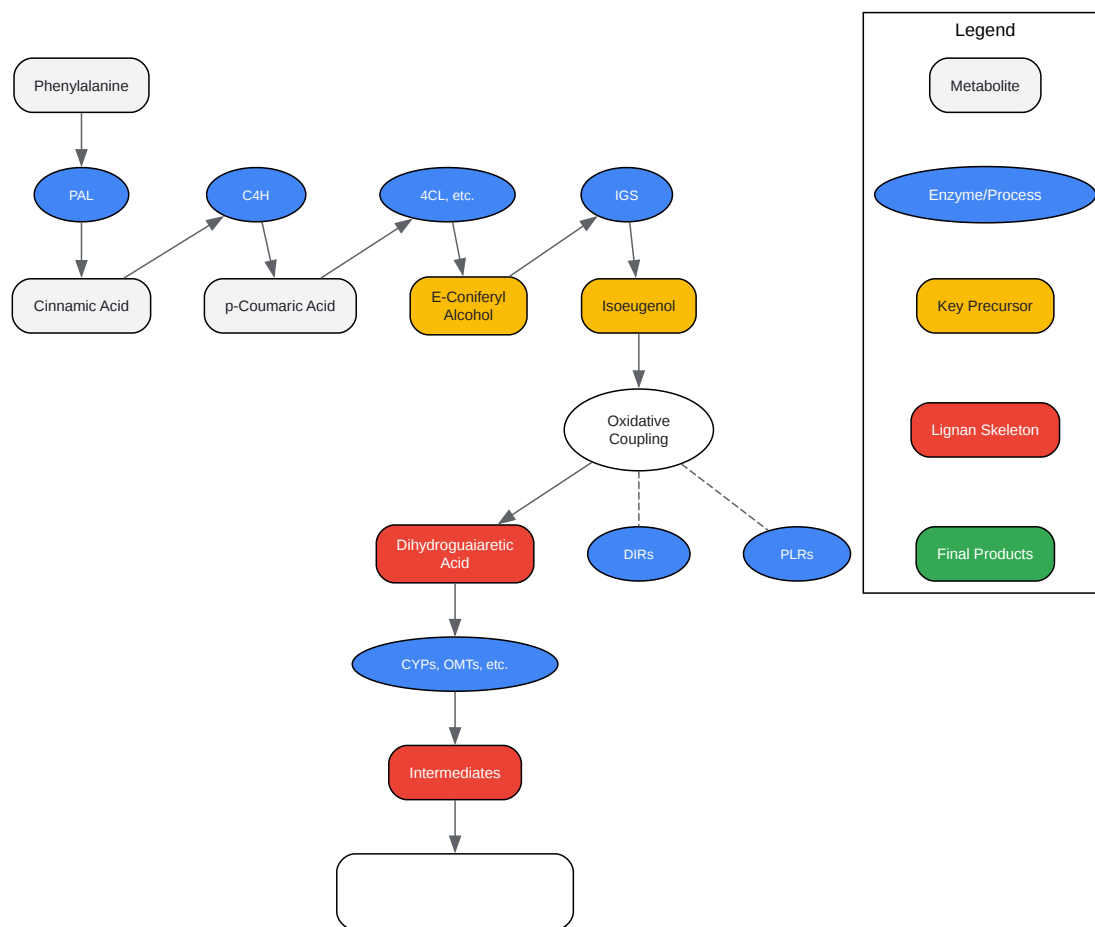


Figure 2. Putative Biosynthetic Pathway of Dibenzocyclooctadiene Lignans



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- To cite this document: BenchChem. [Schisandrin C: A Technical Guide to Its Natural Sources, Abundance, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681557#natural-sources-and-abundance-of-schisandrin-c]

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